

Technical Guide: 1-Butenylboronic Acid & Derivatives

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Compound of Interest

Compound Name: 1-Butenylboronic acid

CAS No.: 1005452-36-7

Cat. No.: B3070723

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Executive Summary

1-Butenylboronic acid (specifically the (E)- or trans-isomer) is a pivotal organoboron building block used primarily in the installation of the butenyl motif via Palladium-catalyzed Suzuki-Miyaura cross-coupling.

Critical Technical Distinction: Researchers must distinguish between the free boronic acid and its boronate esters (e.g., pinacol ester).

- **Free Acid:** Highly prone to dehydration (forming boroxines) and protodeboronation. It is rarely isolated in pure form for commercial distribution.
- **Pinacol Ester (Bpin):** The industry-standard reagent. It is a robust, distillable liquid that retains the stereochemical information of the double bond and exhibits superior shelf stability.

This guide focuses on the (E)-**1-Butenylboronic acid** pinacol ester as the primary handleable species, while providing the theoretical context for the free acid.

Physicochemical Profile

Comparative Properties: Acid vs. Ester

The following data contrasts the theoretical free acid with the practical pinacol ester used in the lab.

Property	(E)-1-Butenylboronic Acid	(E)-1-Butenylboronic Acid Pinacol Ester
CAS Number	Not widely established (Generic: 4426-47-5 refers to alkyl)	1692-25-7 (General class) / Specific Isomer Varies
Molecular Formula	C ₄ H ₉ BO ₂	C ₁₀ H ₁₉ BO ₂
Molecular Weight	99.92 g/mol	182.07 g/mol
Physical State	White Solid (Hygroscopic)	Colorless to Pale Yellow Liquid
Melting Point	85–95 °C (Decomposes)	N/A (Liquid at RT)
Boiling Point	N/A (Polymerizes/Dehydrates)	~60–65 °C @ 0.5 mmHg (Extrapolated)
Density	N/A	0.88–0.90 g/mL
Solubility	MeOH, DMSO, slightly in H ₂ O	Hexanes, Et ₂ O, THF, DCM
Stability	Poor (Protodeboronation risk)	Excellent (Air/Moisture Stable)

The Boroxine Equilibrium

The free acid is not a static entity. Upon storage, it spontaneously dehydrates to form a cyclic trimeric anhydride known as a boroxine. This is often mistaken for impurity during NMR analysis.

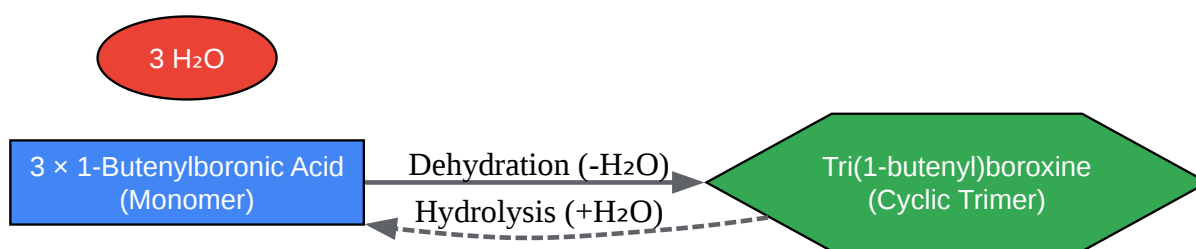


Figure 1: Reversible Dehydration to Boroxine

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Synthetic Utility & Mechanism[1][2][3]

The primary utility of 1-butenylboronates is the stereospecific transfer of the alkene to an aryl or vinyl halide. The mechanism relies on the Suzuki-Miyaura Catalytic Cycle, where the retention of the alkene geometry is paramount.

Stereochemistry Retention

Unlike other cross-couplings that may scramble geometry, the Suzuki coupling of alkenylboronates proceeds with complete retention of configuration.

- Starting Material: (E)-1-Butenyl-Bpin
- Product: (E)-1-Butenyl-Arene

Mechanistic Pathway

The cycle involves three distinct steps. The Transmetalation step is the rate-determining step where the base (alkoxide/hydroxide) activates the boron atom, making the organic group nucleophilic enough to transfer to Palladium.

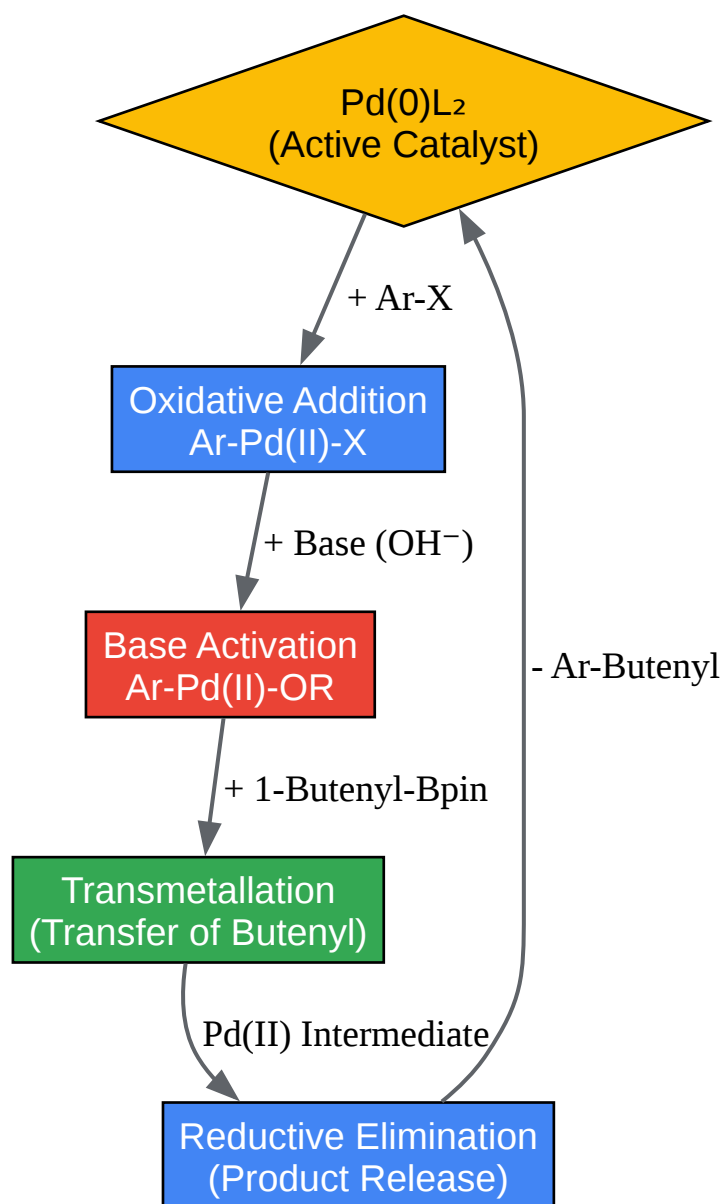


Figure 2: Suzuki-Miyaura Catalytic Cycle for Alkenyl Transfer

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Experimental Protocols

Synthesis of (E)-1-Butenylboronic Acid Pinacol Ester

Context: Since the free acid is unstable, researchers should synthesize the pinacol ester directly from 1-butyne. This method uses Schwartz's Reagent (Cp_2ZrHCl) to ensure >98% trans selectivity.

Reagents:

- 1-Butyne (Liquid/Gas, bp 8°C) - Handle with cold finger or sealed tube.
- Pinacolborane (HBpin)[1]
- Cp_2ZrHCl (Schwartz's Reagent) - Catalyst (5 mol%)
- Dichloromethane (DCM) - Anhydrous

Protocol:

- Setup: Flame-dry a Schlenk flask and cool to 0°C under Argon.
- Loading: Add Cp_2ZrHCl (5 mol%) and anhydrous DCM.
- Addition: Add HBpin (1.1 equiv) followed slowly by 1-Butyne (1.2 equiv).
 - Note: Since 1-butyne is volatile, condense it into the flask if working on a large scale, or use a solution in THF/DCM if available.
- Reaction: Stir at room temperature for 4-12 hours. The solution should turn clear as the hydrozirconation-transmetallation proceeds.
- Workup: Quench with a small amount of saturated NH_4Cl . Extract with diethyl ether.[2]
- Purification: Pass through a short plug of silica gel (eluent: 5% EtOAc in Hexanes) or distill under reduced pressure (Kugelrohr).

Validation:

- ^1H NMR (CDCl_3): Look for vinyl protons. The alpha-proton (attached to Boron) appears as a doublet of triplets (dt) around δ 5.4 ppm. The beta-proton appears as a dt around δ 6.6 ppm.
- Coupling Constant: $J \sim 18$ Hz (Characteristic of trans-alkene).

Standard Suzuki Coupling Protocol

Application: Coupling (E)-1-Butenyl-Bpin with Bromobenzene.

- Mix: In a vial, combine Aryl Bromide (1.0 equiv), (E)-1-Butenyl-Bpin (1.2 equiv), and K_2CO_3 (3.0 equiv).
- Catalyst: Add $Pd(dppf)Cl_2$ (3-5 mol%).
- Solvent: Add degassed THF/Water (9:1 ratio).
- Heat: Seal and heat to 60-80°C for 16 hours.
- Analysis: Monitor by TLC. The product will be less polar than the boronate.

Handling & Stability

- Storage: Store the pinacol ester at 4°C. While air-stable, long-term exposure to moisture can slowly hydrolyze the ester back to the acid, which then degrades.
- Toxicity: Organoboron compounds are generally low toxicity, but 1-butyne precursors are highly flammable.
- Incompatibility: Avoid strong oxidizing agents (peroxides) which will convert the C-B bond to a C-OH bond (oxidation to aldehyde/alcohol).

References

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Sources

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